

The Dual Action of BAY 249716: A Technical Guide

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Compound of Interest

Compound Name: BAY 249716

Cat. No.: B15563277

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BAY 249716 is a novel small molecule demonstrating a compelling dual-action profile with potential applications in both oncology and infectious disease. This document provides an in-depth technical overview of its core mechanisms, supported by available quantitative data, detailed experimental protocols, and pathway visualizations.

Core Therapeutic Actions

BAY 249716 exhibits two primary biological activities: modulation of the p53 tumor suppressor protein and potent antitubercular effects.

- **p53 Modulation:** **BAY 249716** acts as a modulator of mutant p53 condensation. It has been shown to stabilize the wild-type p53 (p53WT) protein as well as clinically relevant mutant forms, including p53R175H and p53Y220C. The stabilization of p53, a critical guardian of the genome, is a key strategy in cancer therapy to restore its tumor-suppressive functions.
- **Antitubercular Activity:** The compound displays significant activity against *Mycobacterium tuberculosis*, with a reported 90% inhibitory concentration (IC90) of less than 0.10 µg/mL.^[1]
^[2]

Quantitative Data Summary

The following tables summarize the key quantitative findings from preclinical studies of **BAY 249716**.

Table 1: Antitubercular and Anti-proliferative Activity

Parameter	Value	Description
Antitubercular IC90	<0.10 µg/mL	90% inhibitory concentration against Mycobacterium tuberculosis.[1][2]
Anti-proliferative IC50	Low-µM	50% inhibitory concentration against a range of cancer cell lines with varying p53 mutation statuses.

Table 2: p53 Protein Stabilization (nano-Differential Scanning Fluorimetry)

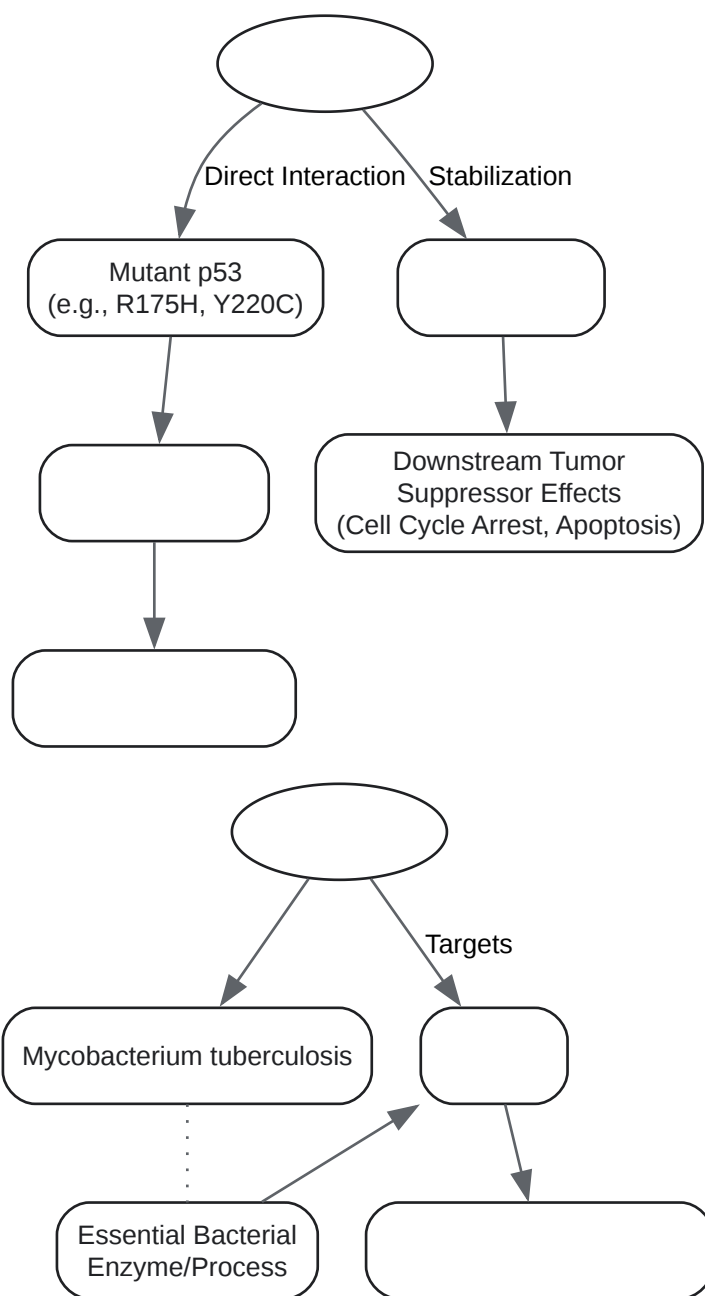
p53 Variant	Melting Temperature (T _m)
p53WT	41.6°C ± 0.01°C
p53R175H	35.0°C ± 0.086°C
p53Y220C	34.7°C ± 0.02°C

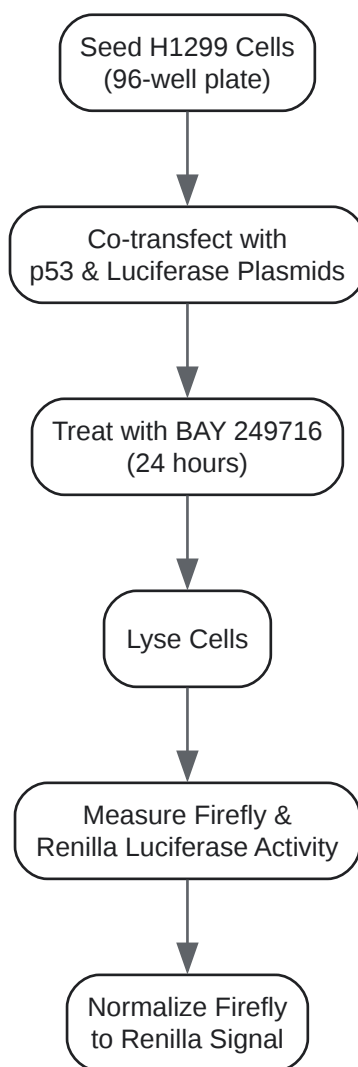
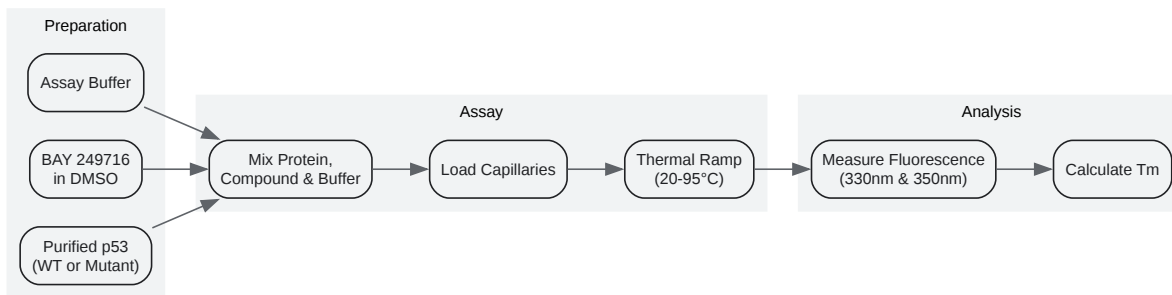
Signaling and Mechanistic Pathways

The dual actions of **BAY 249716** can be visualized through its distinct molecular interactions.

p53 Stabilization Pathway

BAY 249716 directly interacts with both wild-type and mutant p53 proteins, leading to their stabilization. This is hypothesized to prevent the aggregation of mutant p53 and potentially restore some of its transcriptional activity, leading to downstream tumor-suppressive effects like cell cycle arrest and apoptosis.





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Structure-activity relationships of 2-aminothiazoles effective against Mycobacterium tuberculosis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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